An In-depth Technical Guide to 4-Formyl-2-methoxyphenyl benzenesulfonate

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Compound of Interest

Compound Name:	*4-Formyl-2-methoxyphenyl benzenesulfonate*
CAS No.:	*384861-82-9*
Cat. No.:	*B2953107*

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Abstract: This guide provides a comprehensive technical overview of **4-Formyl-2-methoxyphenyl benzenesulfonate**, a versatile bifunctional molecule of significant interest to researchers in organic synthesis and drug discovery. The compound, an ester of vanillin and benzenesulfonic acid, combines the reactivity of an aromatic aldehyde with the utility of a benzenesulfonate leaving group. This document details its chemical properties, provides a robust synthesis protocol with mechanistic insights, explores its reactivity and synthetic potential, and outlines essential safety and handling procedures. The information is tailored for researchers, scientists, and drug development professionals seeking to leverage this compound's unique characteristics in their work.

Chemical Identity and Physicochemical Properties

4-Formyl-2-methoxyphenyl benzenesulfonate is a sulfonate ester derivative of vanillin. The core structure features a benzaldehyde ring functionalized with a methoxy group and a benzenesulfonate ester. This ester linkage is key to much of its utility, as the benzenesulfonate moiety is an excellent leaving group, facilitating a variety of nucleophilic substitution and cross-coupling reactions.[1] The compound is also known by several synonyms, including 3-Methoxy-

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4-(phenylsulfonyloxy)benzaldehyde. A closely related and often used analog is the tosylate derivative, 4-Formyl-2-methoxyphenyl 4-methylbenzenesulfonate (CAS No. 246224-09-9).[1][2]

The key physicochemical properties are summarized below:

Property	Value	Source
CAS Number	384861-82-9	[3]
Molecular Formula	$C_{14}H_{12}O_5S$	Inferred
Molecular Weight	292.31 g/mol	Inferred
Appearance	White to off-white solid (Predicted)	N/A
Solubility	Soluble in common organic solvents like DCM, Toluene, Ethyl Acetate.	[4]
Storage	Sealed in a dry, cool, well-ventilated place (2-8°C recommended for similar compounds).[5]	[6]

Note: Data for the exact benzenesulfonate is limited; some properties are inferred from the closely related and better-documented 4-methylbenzenesulfonate (tosylate) analog.[2][7]

Synthesis and Mechanistic Insights

The most direct and common method for preparing **4-Formyl-2-methoxyphenyl benzenesulfonate** is through the esterification of vanillin (4-hydroxy-3-methoxybenzaldehyde) with benzenesulfonyl chloride. This reaction is a classic example of nucleophilic acyl substitution at a sulfonyl group.

Reaction Scheme: Vanillin + Benzenesulfonyl Chloride → **4-Formyl-2-methoxyphenyl benzenesulfonate** + Triethylamine Hydrochloride

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The mechanism hinges on the activation of the phenolic hydroxyl group on vanillin. A non-nucleophilic base, typically a tertiary amine like triethylamine (TEA), is used to deprotonate the phenol, converting it into a much more potent nucleophile (a phenoxide). This phenoxide then attacks the electrophilic sulfur atom of the benzenesulfonyl chloride. The chloride ion is displaced, and the sulfonate ester is formed. The use of a base is critical to drive the reaction to completion by scavenging the HCl generated.[4]

Detailed Experimental Protocol

This protocol is adapted from standard procedures for similar esterifications.[4]

Materials:

- Vanillin (4-hydroxy-3-methoxybenzaldehyde) (1.0 eq)
- Benzenesulfonyl chloride (1.1 eq)
- Triethylamine (1.2 eq)
- Anhydrous Dichloromethane (DCM)
- 1M Hydrochloric Acid (HCl)
- Saturated aqueous Sodium Bicarbonate ($NaHCO_3$)
- Brine (saturated aqueous NaCl)
- Anhydrous Magnesium Sulfate ($MgSO_4$)

Procedure:

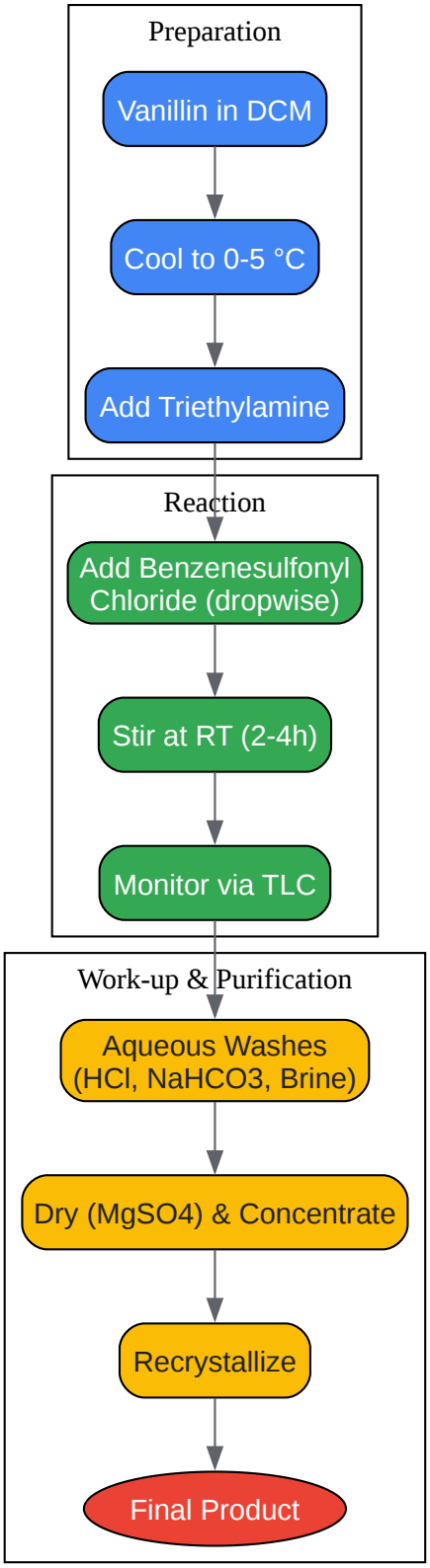
- Reaction Setup: In a round-bottomed flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve vanillin (1.0 eq) in anhydrous DCM.
- Cooling: Cool the solution to 0-5 °C using an ice bath. This is crucial to control the exothermicity of the subsequent additions.
- Base Addition: Add triethylamine (1.2 eq) to the reaction mixture and stir for 15 minutes.

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- Sulfonyl Chloride Addition: Add benzenesulfonyl chloride (1.1 eq), dissolved in a small amount of anhydrous DCM, dropwise to the reaction mixture over 30-60 minutes. It is critical to maintain the internal temperature below 10 °C during the addition.
- Reaction Progression: After the addition is complete, allow the reaction to warm to room temperature and stir for an additional 2-4 hours. Monitor the reaction's progress by Thin-Layer Chromatography (TLC) until the starting vanillin is consumed.
- Work-up: Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with 1M HCl (to remove excess TEA), saturated aqueous $NaHCO_3$ (to remove residual acid), and brine.
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: If necessary, recrystallize the crude solid from a suitable solvent like hot ethanol to yield the pure product.

Synthesis Workflow Diagram

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Caption: Workflow for the synthesis of **4-Formyl-2-methoxyphenyl benzenesulfonate**.

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Chemical Reactivity and Synthetic Utility

The value of this compound lies in its bifunctional nature, offering two distinct sites for chemical modification.[8]

Reactions at the Benzenesulfonate Group

The benzenesulfonate moiety is an excellent leaving group, comparable in reactivity to tosylates and other sulfonates. This makes the aromatic ring susceptible to reactions that cleave the C-O bond.

- Nucleophilic Aromatic Substitution (SNAr): While SNAr reactions on electron-rich rings are generally difficult, the sulfonate ester can be displaced by strong nucleophiles under forcing conditions.
- Cross-Coupling Reactions: This is the most significant application. The benzenesulfonate group acts as a pseudohalide, enabling participation in various palladium-catalyzed cross-coupling reactions such as Suzuki, Heck, and Buchwald-Hartwig aminations.[8][9] This allows for the formation of new carbon-carbon and carbon-heteroatom bonds at this position, providing a powerful tool for building molecular complexity. Kinetic studies show that these nucleophilic substitution reactions typically proceed via a concerted mechanism.[10][11][12]

Reactions at the Formyl Group

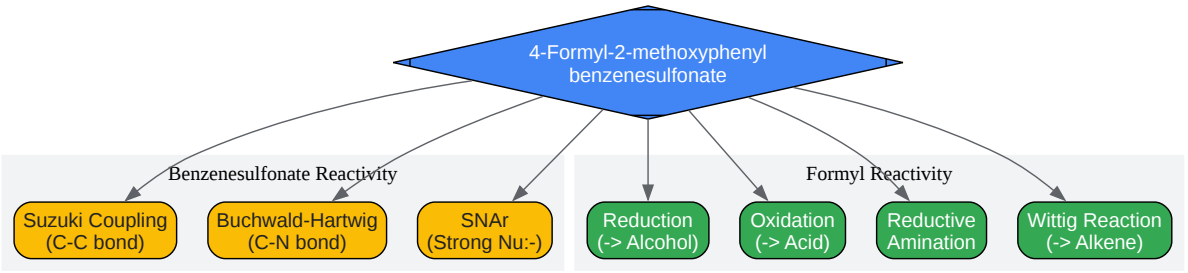
The aldehyde group is a versatile functional handle for a wide array of transformations.[8][13]

- Nucleophilic Addition: Reacts with Grignard or organolithium reagents to form secondary alcohols.
- Oxidation/Reduction: Can be easily oxidized to a carboxylic acid or reduced to a primary alcohol.
- Condensation Reactions: Undergoes reactions like Knoevenagel condensation with active methylene compounds.[8]
- Reductive Amination: Forms secondary or tertiary amines when reacted with an amine in the presence of a reducing agent.

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- Imine/Schiff Base Formation: Condenses with primary amines to form imines, which are valuable intermediates in their own right. For instance, the tosylate analog is used as a precursor for novel 1,2,4-triazole Schiff bases investigated as potential agents for neurodegenerative diseases.[1]

Reactivity Map Diagram



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Caption: Key reaction pathways for the two functional groups.

Applications in Research and Drug Development

The dual functionality of **4-Formyl-2-methoxyphenyl benzenesulfonate** makes it a valuable intermediate for synthesizing complex target molecules.[1]

- Medicinal Chemistry: It serves as a scaffold for creating diverse libraries of compounds. The aldehyde can be used to introduce pharmacophoric elements, while the sulfonate allows for the attachment of the molecule to a larger structure via cross-coupling.[1][8]
- Fragment-Based Drug Discovery: The molecule can be used as a starting point (a "fragment") for building more potent and selective drug candidates.
- Synthesis of Heterocycles: The aldehyde is a common precursor for building various heterocyclic ring systems through condensation and cyclization reactions.

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- Biochemical Probes: Its structure is suitable for designing biochemical probes where one end (aldehyde) can react with biological targets (e.g., lysine residues in proteins) and the other end can be modified for detection or linkage.[13]

Safety and Handling

While a specific, comprehensive Safety Data Sheet (SDS) for **4-Formyl-2-methoxyphenyl benzenesulfonate** is not widely available, hazard information can be inferred from its starting materials and related compounds. The precursor, benzenesulfonyl chloride, is corrosive and a lachrymator.[14] Sulfonate esters should be handled with care.

- Personal Protective Equipment (PPE): Always handle the compound in a well-ventilated fume hood. Wear appropriate PPE, including safety glasses with side shields, a lab coat, and chemical-resistant gloves.[6][15]
- Handling: Avoid creating dust. Minimize contact with skin and eyes. Wash hands thoroughly after handling.[16]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[15]
- Spills: In case of a spill, take up the material mechanically and place it in appropriate containers for disposal. Clean the contaminated surface thoroughly.[15]
- First Aid:
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[6]
  - Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, seek medical attention.[6]
  - Inhalation: Remove to fresh air. If breathing is difficult, give oxygen.[15]
  - Ingestion: Clean mouth with water. Do not induce vomiting. Seek medical attention.[16]

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